

Technical Whitepaper: Identification, Synthesis, and CAS Registry Protocol for Novel Benzophenone Intermediates

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Compound of Interest

Compound Name: 1-[2-(2-Nitrobenzoyl)phenyl]ethan-1-one
CAS No.: 113988-38-8
Cat. No.: B14294193

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A Case Study on 2-acetyl-2'-nitrobenzophenone

Executive Summary

In drug development and advanced organic synthesis, researchers frequently encounter highly specific, unpatented, or newly theorized intermediates that lack a publicly indexed Chemical Abstracts Service Registry Number (CAS RN). The compound 2-acetyl-2'-nitrobenzophenone serves as a prime example of such an intermediate. A direct query across public databases yields no existing CAS RN, indicating it is either a novel entity or an obscure proprietary intermediate.

As a Senior Application Scientist, navigating this "data void" requires a rigorous, self-validating approach. This whitepaper outlines the authoritative protocol for structurally elucidating, synthesizing, validating, and officially registering novel chemical entities like 2-acetyl-2'-nitrobenzophenone to obtain a globally recognized CAS RN.

Chemical Identity & Structural Elucidation

Before initiating a CAS search or synthesis, the theoretical chemical identity must be rigorously defined. A CAS RN is a unique numeric identifier assigned to a specific substance within the CAS REGISTRY, which currently houses over 290 million substances [6.9]. It contains up to 10 digits separated by hyphens into three parts, where the final digit serves as a mathematical check digit to verify the number's validity[1][2].

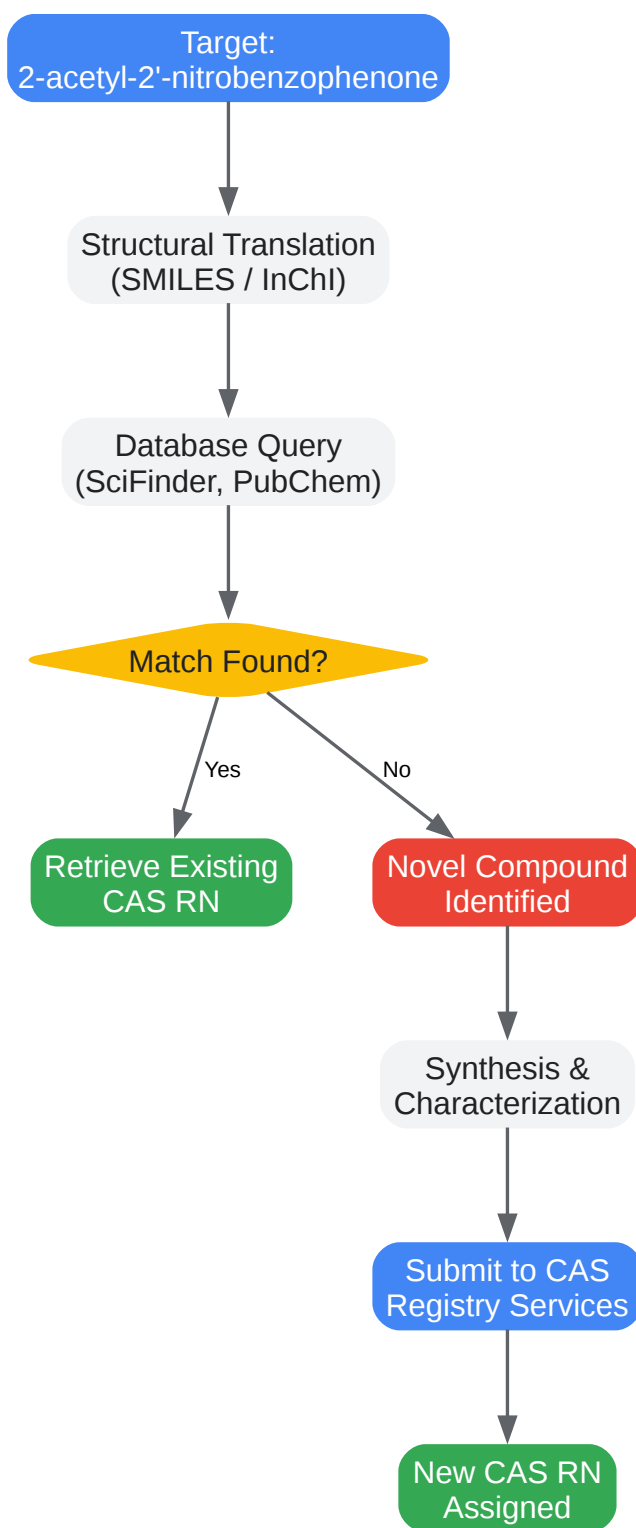
To prepare for registration, we must define the compound's physicochemical parameters.

Table 1: Theoretical Physicochemical Properties of 2-acetyl-2'-nitrobenzophenone

Property	Value / Descriptor
IUPAC Name	1-[2-(2-nitrobenzoyl)phenyl]ethanone
Molecular Formula	C15H11NO4
Molecular Weight	269.25 g/mol
Exact Mass	269.0688 Da
SMILES String	<chem>CC(=O)C1=CC=CC=C1C(=O)C2=CC=CC=C2[N+](=O)[O-]</chem>
Hydrogen Bond Donors	0
Hydrogen Bond Acceptors	4
Predicted XLogP3	~2.8

The CAS Search & Registration Methodology

When dealing with a potentially novel compound, the search methodology must transition from a simple nomenclature query to a structural and registration workflow. If a substance is not found in the registry, researchers must submit a formal consultation request to CAS Registry Services alongside chemical structure diagrams and analytical proof[3].



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Workflow for CAS Registry Number identification and novel compound registration.

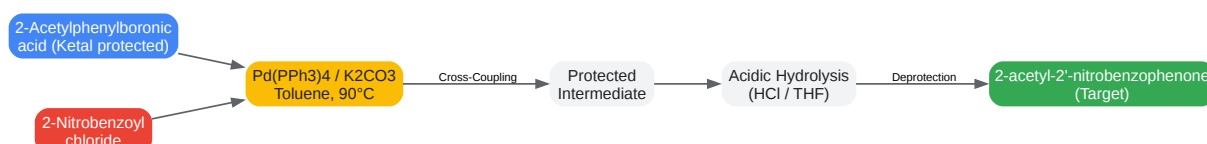
Step-by-Step Registration Protocol:

- Structural Translation: Convert the target into a machine-readable format (SMILES/InChI) to bypass nomenclature ambiguities.
- Substructure Search: Query the CAS REGISTRY. Since CAS numbers are assigned sequentially to unique, disclosed substances[1][4], a negative result confirms novelty.
- Application Submission: Submit a Premanufacture Notice (PMN) or a standard CAS Registry Services consultation request, providing the exact chemical structure and analytical validation data[3].

Synthetic Methodology & Causality

To register a novel compound, physical synthesis and analytical characterization are required.

Causality in Experimental Design: Direct Friedel-Crafts acylation of acetophenone with 2-nitrobenzoyl chloride is synthetically unviable. The strong electron-withdrawing nature of the acetyl group directs electrophilic aromatic substitution to the meta position, failing to yield the target ortho-substituted 2-acetyl-2'-nitrobenzophenone. Therefore, we must employ a directed Palladium-catalyzed acyl-Suzuki cross-coupling strategy.



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Palladium-catalyzed cross-coupling synthesis of 2-acetyl-2'-nitrobenzophenone.

Step-by-Step Synthetic Protocol (Self-Validating)

Step 1: Ketalization of 2-bromoacetophenone

- Procedure: Reflux 2-bromoacetophenone with ethylene glycol and a catalytic amount of p-toluenesulfonic acid (pTSA) in toluene using a Dean-Stark apparatus.
- Causality: The acetyl group must be masked as a 1,3-dioxolane ketal to prevent competitive insertion or nucleophilic attack during the subsequent metalation and coupling phases.

- Self-Validation Check: Confirm the disappearance of the carbonyl stretch ($\sim 1680\text{ cm}^{-1}$) via FT-IR before proceeding.

Step 2: Borylation

- Procedure: Treat the protected bromide with n-Butyllithium at -78°C , followed by quenching with triisopropyl borate and mild hydrolysis to yield the protected 2-acetylphenylboronic acid.
- Self-Validation Check: ^1H NMR must show the presence of the dioxolane protons ($\sim 4.0\text{ ppm}$) alongside the boronic acid hydroxyls.

Step 3: Acyl-Suzuki Cross-Coupling

- Procedure: Combine the protected boronic acid with 2-nitrobenzoyl chloride in toluene. Add K_2CO_3 (base) and 5 mol% $\text{Pd}(\text{PPh}_3)_4$. Heat to 90°C under an argon atmosphere for 12 hours.
- Causality: $\text{Pd}(\text{PPh}_3)_4$ is a robust zero-valent palladium catalyst ideal for carbonylative/acyl-Suzuki couplings, facilitating the oxidative addition of the acyl chloride without decarbonylation.
- Self-Validation Check: LC-MS must confirm the mass of the protected intermediate ($m/z = 313.1$).

Step 4: Acidic Deprotection

- Procedure: Dissolve the intermediate in THF and treat with 2M HCl at room temperature for 4 hours to cleave the ketal. Extract with ethyl acetate, dry over MgSO_4 , and purify via silica gel chromatography.
- Self-Validation Check: The reappearance of the acetyl carbonyl stretch in IR and a final HRMS matching the exact mass of 269.0688 Da confirms the target.

Conclusion

The absence of a CAS Registry Number for 2-acetyl-2'-nitrobenzophenone highlights a gap in publicly disclosed chemical space. By utilizing a structurally validated, causality-driven synthetic pathway, researchers can isolate this intermediate. Once the self-validating analytical

checks (HRMS, NMR, IR) are complete, the data can be submitted to CAS Registry Services to officially assign a novel CAS RN[3], thereby enriching the global chemical database and ensuring regulatory compliance for downstream drug development.

References

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